

Physical and chemical properties of 4-(methylsulfinyl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylsulfinyl)phenol

Cat. No.: B081417

[Get Quote](#)

Technical Guide: 4-(Methylsulfinyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the physical, chemical, and biological properties of **4-(methylsulfinyl)phenol** (CAS No. 14763-64-5). It includes key data, experimental protocols, and visual diagrams of relevant chemical and metabolic pathways to support research and development activities.

Core Properties of 4-(Methylsulfinyl)phenol

4-(Methylsulfinyl)phenol, also known as 4-hydroxyphenyl methyl sulfoxide, is an organic compound that belongs to the classes of phenols and sulfoxides^[1]. Its structure features a hydroxyl group and a methylsulfinyl group attached in the para position to a benzene ring. This substitution pattern imparts distinct polarity and chemical reactivity, making it a valuable intermediate in organic synthesis.

Physical and Chemical Properties

The key physical and chemical identification data for **4-(methylsulfinyl)phenol** are summarized below.

Property	Value	Reference(s)
CAS Number	14763-64-5	[2]
Molecular Formula	C ₇ H ₈ O ₂ S	[3]
Molecular Weight	156.20 g/mol	[3]
Appearance	White solid	[1]
Melting Point	46-50 °C	[1]
Boiling Point	349.5 °C at 760 mmHg	N/A
InChIKey	ZCQSJUGIZGMDDA- UHFFFAOYSA-N	N/A

Spectral Data

Detailed spectral analysis is crucial for structure confirmation and quality control.

Spectroscopy**Data****¹H NMR & ¹³C NMR**

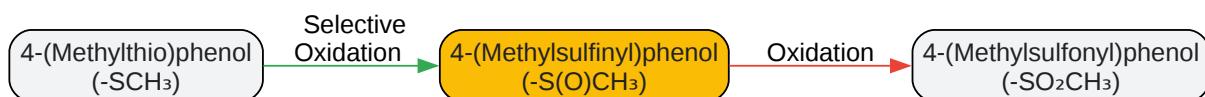
Specific, experimentally verified chemical shift and coupling constant data for 4-(methylsulfinyl)phenol are not readily available in reviewed public literature. Researchers should perform spectral analysis on synthesized samples for confirmation. Expected regions based on related structures would include aromatic proton signals (approx. 7.0-8.0 ppm), a methyl singlet (approx. 2.7 ppm), and a phenolic proton singlet. Aromatic carbons would appear between 115-160 ppm, with the methyl carbon appearing upfield.

Infrared (IR)

The IR spectrum is characterized by a broad O-H stretching vibration (approx. 3200–3600 cm^{-1}) typical of phenols, aromatic C-H stretches (approx. 3000–3100 cm^{-1}), C=C aromatic ring stretches (approx. 1500–1600 cm^{-1}), a C-O stretch, and a characteristic S=O sulfoxide stretch (approx. 1050 cm^{-1}).

Chemical Synthesis and Reactivity

4-(Methylsulfinyl)phenol is a key intermediate in the oxidation pathway of 4-(methylthio)phenol. The sulfinyl group can be further oxidized to a sulfonyl group, forming 4-(methylsulfonyl)phenol.



[Click to download full resolution via product page](#)

Caption: Oxidation states of 4-hydroxyphenyl methyl sulfur compounds.

Experimental Protocol: Selective Oxidation Synthesis

This protocol describes a representative method for the selective synthesis of **4-(methylsulfinyl)phenol** from 4-(methylthio)phenol using a controlled amount of an oxidizing agent.

Objective: To synthesize **4-(methylsulfinyl)phenol** via selective oxidation of the sulfide group without over-oxidation to the sulfone.

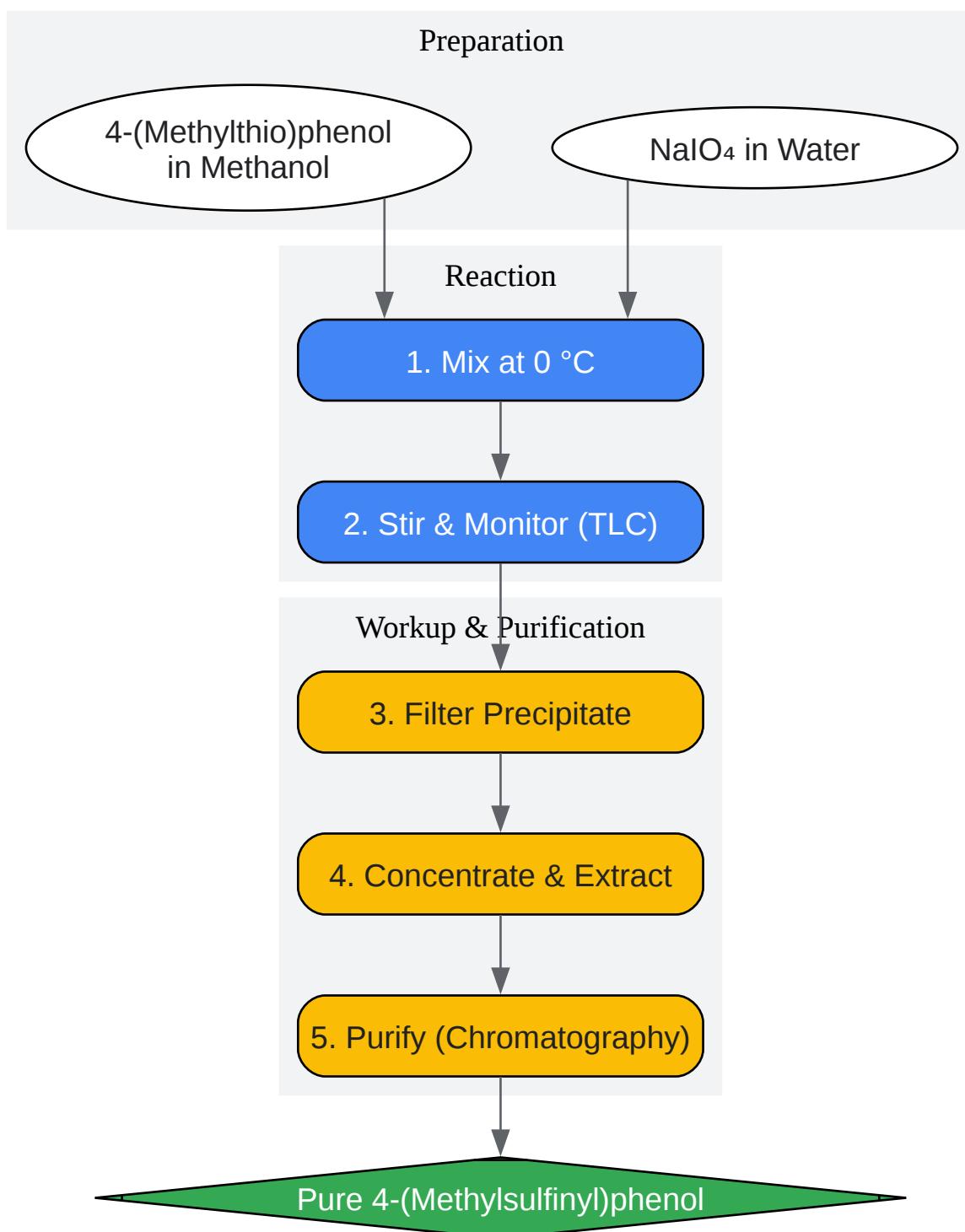
Materials:

- 4-(Methylthio)phenol
- Sodium periodate (NaIO_4) or meta-Chloroperoxybenzoic acid (m-CPBA)
- Methanol (MeOH) and Water or Dichloromethane (DCM)
- Sodium thiosulfate (for quenching m-CPBA)
- Sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Ethyl acetate and Hexane (eluents)

Procedure (using Sodium Periodate):

- Dissolve 4-(methylthio)phenol (1.0 eq) in methanol.
- In a separate flask, dissolve sodium periodate (~1.1 eq) in water.
- Cool the methanol solution of the starting material to 0 °C in an ice bath.
- Add the aqueous sodium periodate solution dropwise to the cooled methanol solution over 30 minutes.

- Stir the reaction mixture at 0 °C and monitor its progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 1-3 hours.
- Once the starting material is consumed, filter the reaction mixture to remove the sodium iodate precipitate.
- Concentrate the filtrate under reduced pressure to remove the methanol.
- Extract the remaining aqueous solution with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate in vacuo.
- Purify the resulting crude product by silica gel column chromatography to yield pure **4-(methylsulfinyl)phenol**.



[Click to download full resolution via product page](#)

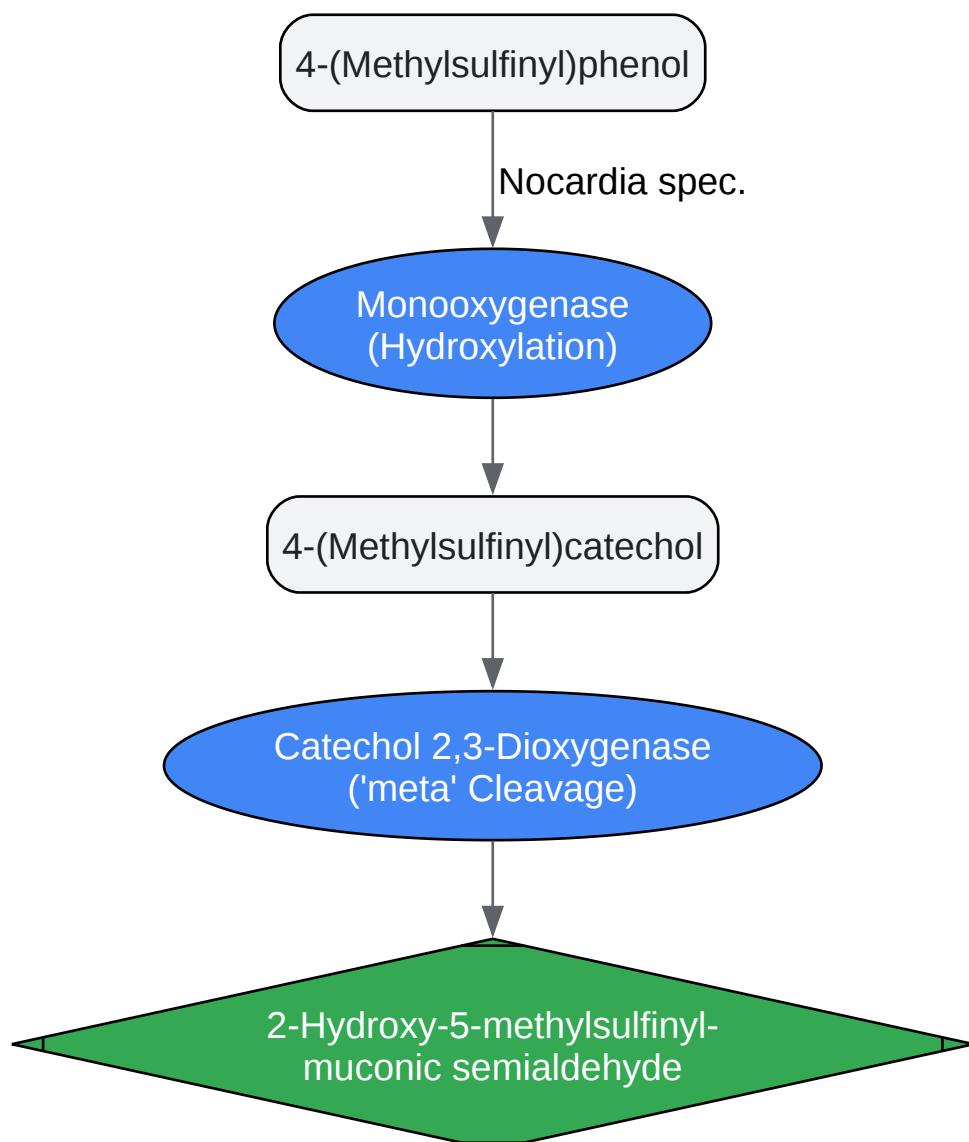
Caption: Workflow for the synthesis of **4-(methylsulfinyl)phenol**.

Biological Activity and Metabolism

While **4-(methylsulfinyl)phenol** is primarily utilized as a chemical intermediate, it is also a substrate for microbial metabolism.

Bacterial Metabolism by Nocardia spec.

The soil bacterium *Nocardia* spec. DSM 43251 is capable of oxidizing **4-(methylsulfinyl)phenol**^[4]. The metabolic pathway involves an initial enzymatic hydroxylation of the aromatic ring to form a catechol derivative. This intermediate subsequently undergoes "meta" ring cleavage, where the bond between carbon atoms 2 and 3 is broken, yielding **2-hydroxy-5-methylsulfinylmuconic semialdehyde**^[4]. This demonstrates a specific biological degradation pathway for the compound.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **4-(methylsulfinyl)phenol** in Nocardia spec.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(METHYLSULFINYL)PHENOL | 14763-64-5 [chemicalbook.com]
- 2. 4-(Methylsulfinyl)Phenol-ECHO CHEMICAL CO., LTD. [echochemical.com]
- 3. scbt.com [scbt.com]
- 4. Bacterial metabolism of substituted phenols. Oxidation of 4-(methylmercapto)-and 4-(methylsulfinyl)-phenol by Nocardia spec. DSM 43251 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 4-(methylsulfinyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081417#physical-and-chemical-properties-of-4-methylsulfinyl-phenol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com